

physical and chemical properties of Perfluorooctanoyl chloride

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Compound of Interest

Compound Name: Perfluorooctanoyl chloride

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An In-depth Technical Guide to Perfluorooctanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **Perfluorooctanoyl Chloride** (PFOC). It is intended to serve as a critical resource for professionals in research, development, and manufacturing who utilize this versatile fluorinated building block.

Introduction

Perfluorooctanoyl chloride, with the CAS Number 335-64-8, is a highly fluorinated acyl chloride.^{[1][2]} Its structure is characterized by a seven-carbon perfluorinated chain attached to a carbonyl chloride functional group.^[3] This unique combination imparts exceptional chemical stability to the perfluoroalkyl chain while providing a highly reactive site for nucleophilic substitution at the acyl chloride moiety.^{[3][4]} These characteristics make PFOC a valuable intermediate in the synthesis of a wide range of specialty chemicals, including high-performance polymers, advanced surfactants, and pharmaceutical intermediates.^{[3][4]} The strong carbon-fluorine bonds contribute to the thermal and chemical resistance of materials derived from it.^[3]

Physical and Chemical Properties

Perfluorooctanoyl chloride is a colorless liquid known for its high density and reactivity, particularly towards moisture.[3] It is stable under recommended storage conditions but is sensitive to moisture.[5][6]

The key physical properties of **Perfluorooctanoyl Chloride** are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	335-64-8	[1][2]
Molecular Formula	C ₈ ClF ₁₅ O	[1][2][5][7]
Molecular Weight	432.51 g/mol	[1][5]
Appearance	Colorless Liquid	[3]
Density	1.744 g/mL at 25 °C	[8][9]
Boiling Point	129-130 °C (at 744 mmHg)	[8][9]
Melting Point	74-75 °C (recrystallized from benzene)	[8][9]
Refractive Index	n ₂₀ /D 1.3045	[8]
Vapor Pressure	8.01 mmHg at 25°C	[8]

Perfluorooctanoyl chloride's reactivity is dominated by the electrophilic nature of the acyl chloride group.

- **Stability:** The compound is stable under normal handling and storage conditions, typically in a dry, cool, and well-ventilated area.[7] It is sensitive to moisture and should be stored under an inert atmosphere.[6][7]
- **Reactivity with Nucleophiles:** As a typical acyl chloride, it reacts readily with nucleophiles. It is incompatible with strong bases, alcohols, and oxidizing agents.[7]
 - **Hydrolysis:** It reacts with water, potentially generating heat and hazardous fumes like hydrogen chloride and hydrogen fluoride.[6][7]

- Amidation & Esterification: The acyl chloride group readily participates in amidation and esterification reactions, allowing for the covalent introduction of the perfluorooctanoyl group ($\text{C}_7\text{F}_{15}\text{CO}-$) into various molecules.[\[4\]](#)
- Hazardous Decomposition: Upon thermal decomposition, particularly in a fire, it can release toxic and corrosive gases, including carbon monoxide (CO), carbon dioxide (CO_2), hydrogen chloride (HCl), and hydrogen fluoride (HF).[\[6\]](#)[\[10\]](#)

Spectroscopic analysis is crucial for identity confirmation and purity assessment.

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a strong carbonyl ($\text{C}=\text{O}$) stretching vibration expected at a high wavenumber (typically $\sim 1800\text{ cm}^{-1}$ for acyl chlorides) due to the electron-withdrawing effect of both the chlorine and the perfluoroalkyl chain.[\[11\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{19}F NMR is a powerful tool for characterizing the perfluorinated chain, showing distinct signals for the CF_3 and the different CF_2 groups. ^{13}C NMR will show a characteristic downfield signal for the carbonyl carbon.[\[12\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available for this compound, which can be used for structural confirmation.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following sections provide generalized protocols for common procedures involving **perfluorooctanoyl chloride**. Researchers must adapt these to specific laboratory conditions and substrates.

This protocol describes a typical procedure for reacting **perfluorooctanoyl chloride** with a primary amine to form a perfluorinated amide.

- Reagent Preparation: Dissolve the primary amine (1.0 equivalent) and a non-nucleophilic base, such as triethylamine or pyridine (1.1 equivalents), in an anhydrous aprotic solvent (e.g., dichloromethane, THF) under an inert atmosphere (N_2 or Ar).
- Reaction Setup: Cool the solution to $0\text{ }^\circ\text{C}$ in an ice bath with magnetic stirring.

- Addition of PFOC: Slowly add **perfluorooctanoyl chloride** (1.05 equivalents) dropwise to the cooled amine solution. The reaction is exothermic; maintain the temperature at 0 °C during addition.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-16 hours. Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up: Upon completion, quench the reaction with the addition of water or a dilute aqueous acid (e.g., 1M HCl) to neutralize the base.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent (e.g., ethyl acetate, dichloromethane). Wash the organic layer sequentially with dilute acid, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent in vacuo. Purify the resulting crude product by column chromatography or recrystallization.
- Characterization: Confirm the structure and purity of the final amide product using NMR, IR, and MS analysis.

Infrared (IR) Spectroscopy (Neat Liquid)

- Preparation: As **perfluorooctanoyl chloride** is a liquid, a spectrum can be acquired using a neat liquid film.[\[11\]](#)
- Application: In a fume hood, carefully place one to two drops of the sample between two salt plates (e.g., NaCl or KBr).[\[11\]](#)
- Analysis: Gently press the plates together to create a thin, uniform film. Place the plates in the spectrometer's sample holder and acquire the spectrum over the mid-IR range (e.g., 4000 cm^{-1} to 400 cm^{-1}).[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

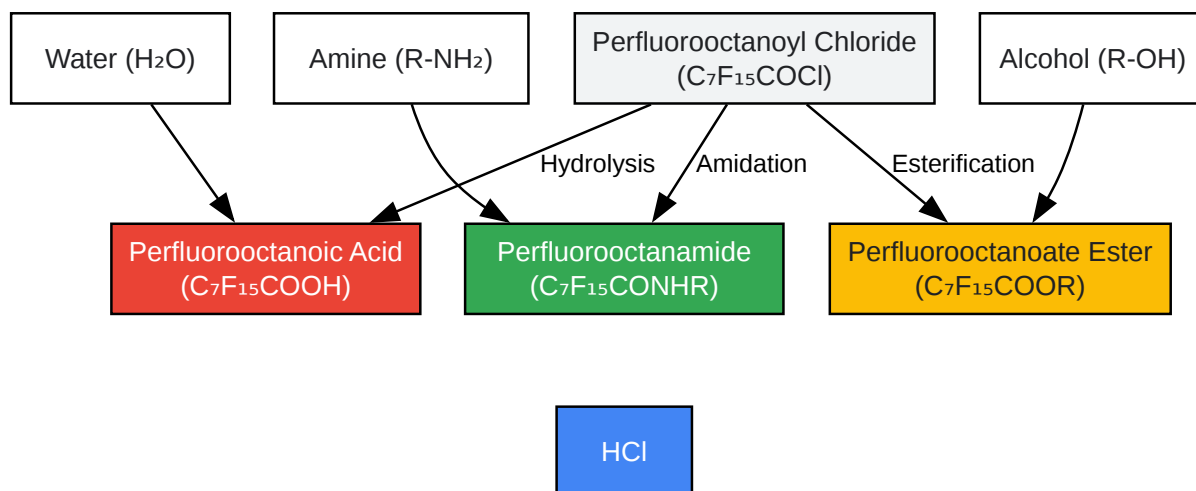
- Solvent Selection: Choose a suitable deuterated solvent in which the compound is soluble (e.g., CDCl_3).
- Sample Preparation: In a fume hood, dissolve approximately 5-10 mg of **perfluorooctanoyl chloride** in 0.6-0.7 mL of the deuterated solvent.[\[11\]](#)
- Transfer: Transfer the solution to a 5 mm NMR tube.[\[11\]](#)
- Analysis: Acquire ^1H , ^{13}C , and ^{19}F NMR spectra as needed.

Applications in Research and Development

Perfluorooctanoyl chloride serves as a critical building block in several advanced applications.

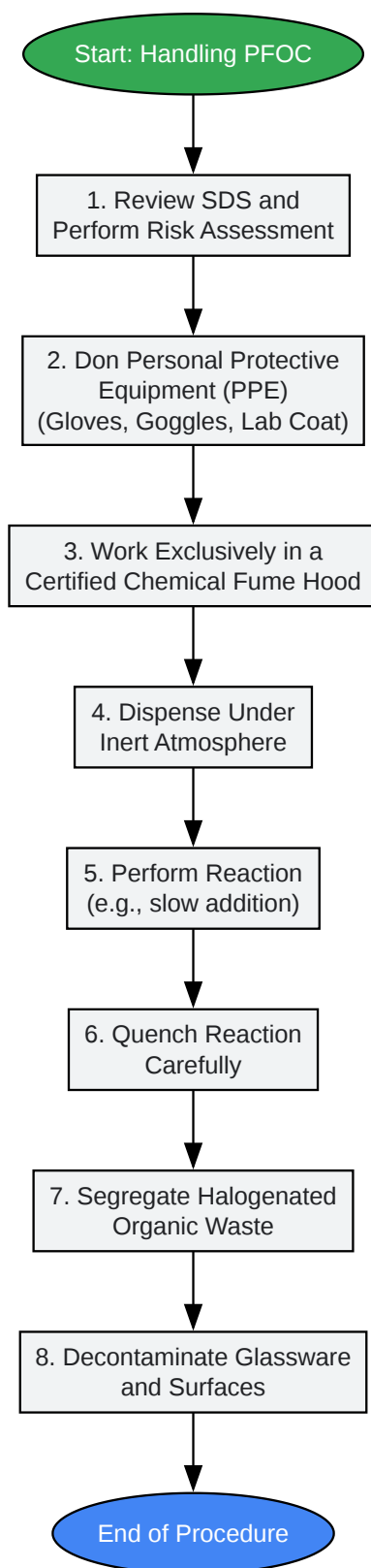
- Fluorosurfactant Synthesis: It is a key precursor for creating fluorinated surfactants used in emulsifiers and coatings due to their superior surface activity and stability.[\[3\]](#)[\[4\]](#)
- High-Performance Polymers: PFOC is used as a monomer or surface modifier to create fluoropolymers with exceptional thermal, chemical, and weather resistance for industries like aerospace and electronics.[\[3\]](#)[\[4\]](#)
- Pharmaceutical and Agrochemical Synthesis: The incorporation of the perfluoroalkyl chain into drug molecules can enhance bioavailability and modify pharmacokinetic properties.[\[4\]](#)
- Advanced Materials: Recent research has explored using PFOC in interfacial polymerization to engineer fluorinated polyamide nanofilms with high flux and antifouling properties for desalination membranes.[\[13\]](#)

Visualized Workflows and Relationships



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Caption: General reaction pathways of **Perfluorooctanoyl Chloride** with common nucleophiles.



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Caption: A workflow outlining the essential steps for the safe handling of **Perfluorooctanoyl Chloride**.

Safety and Hazard Information

Perfluorooctanoyl chloride is classified as a corrosive material that requires stringent safety protocols during handling and storage.

- GHS Hazard Statements: H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage.[1] It is also harmful if swallowed.[7]
- Precautionary Measures:
 - Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[7][10] Emergency eye wash fountains and safety showers must be readily available.[7]
 - Personal Protective Equipment (PPE): Wear chemical-resistant gloves, tightly fitting safety goggles, and protective clothing.[5][14] A full-face respirator may be necessary if exposure limits are exceeded.[14]
 - Handling: Do not breathe vapor or mist.[5][7] Avoid contact with skin, eyes, and clothing.[7] Wash hands thoroughly after handling.[14]
- First Aid:
 - Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and seek immediate medical attention.[6]
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[6]
 - Ingestion: Do NOT induce vomiting. Clean mouth with water and call a physician immediately.[6]
 - Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6][14]

- Storage: Store in a cool, dry, well-ventilated place. Keep the container tightly closed and locked up.[14] The material is moisture-sensitive and should be kept under an inert gas.[6][7]

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